

Essential Safety and Disposal Procedures for SNT-207858 Free Base

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Compound of Interest

Compound Name: SNT-207858 free base

Cat. No.: B2846375

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For researchers, scientists, and drug development professionals handling **SNT-207858 free base**, a selective melanocortin-4 (MC-4) receptor antagonist, adherence to proper safety and disposal protocols is paramount. While a specific Safety Data Sheet (SDS) for **SNT-207858 free base** is not readily available, its chemical nature as a complex, chlorinated organic compound necessitates cautious handling and disposal in accordance with regulations for hazardous chemical waste.

Key Data for SNT-207858 Free Base

Property	Value
Chemical Name	SNT-207858 free base
CAS Number	1104662-66-9
Molecular Formula	C ₃₂ H ₄₃ Cl ₂ N ₅ O ₃
Molecular Weight	616.62 g/mol
Chemical Class	Halogenated Organic Compound, Melanocortin-4 (MC-4) Receptor Antagonist

Personal Protective Equipment (PPE)

When handling **SNT-207858 free base**, appropriate personal protective equipment should be worn at all times to minimize exposure and ensure personal safety.

- **Eye Protection:** Chemical safety goggles or a face shield are essential to protect from splashes.
- **Hand Protection:** Nitrile or other chemical-resistant gloves should be worn to prevent skin contact.
- **Body Protection:** A laboratory coat is required to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator should be used in a well-ventilated area or fume hood.

Disposal Procedures

As a chlorinated organic compound, **SNT-207858 free base** must be disposed of as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash.

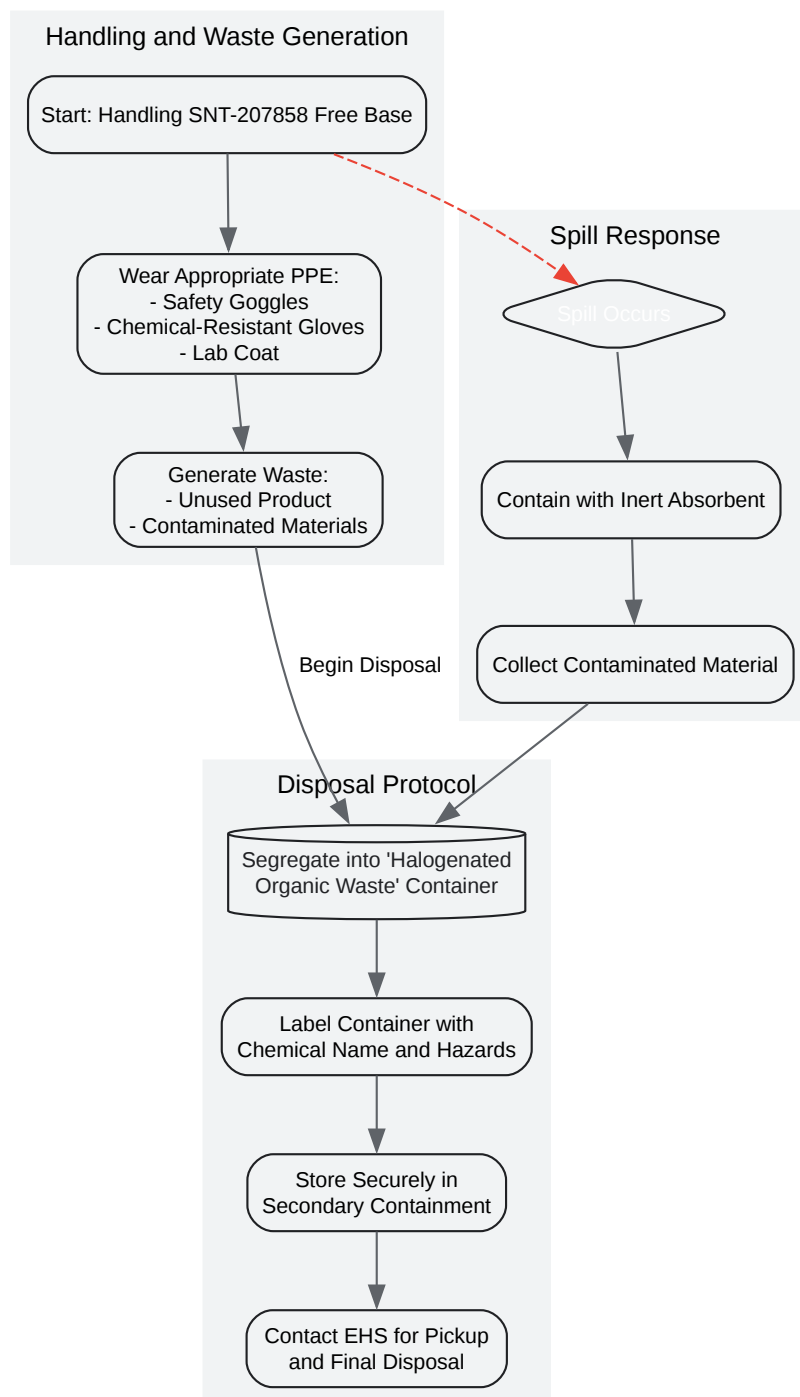
Step-by-Step Disposal Protocol:

- **Waste Segregation:** All waste containing **SNT-207858 free base**, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, must be segregated into a designated, clearly labeled "Halogenated Organic Waste" container.
- **Container Management:** The waste container must be made of a compatible material, kept securely closed when not in use, and stored in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- **Waste Manifest:** Accurately label the waste container with the full chemical name ("**SNT-207858 free base**") and any known hazard information.
- **Institutional Guidelines:** Follow all institutional and local regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.
- **Spill Management:** In case of a spill, contain the material with an inert absorbent (e.g., vermiculite, sand). The contaminated absorbent and any cleaning materials must also be disposed of as halogenated organic waste.

Experimental Workflow for Disposal

The following diagram outlines the logical workflow for the proper disposal of **SNT-207858 free base**.

Figure 1. Disposal Workflow for SNT-207858 Free Base



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Caption: Disposal Workflow for **SNT-207858 Free Base**

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